

UV-Vis absorption characteristics of 3-(3-Chlorophenyl)-2-hydroxypropanoic acid

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)-2-hydroxypropanoic acid

CAS No.: 139546-79-5

Cat. No.: B1455924

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UV-Vis Absorption Profile: 3-(3-Chlorophenyl)-2-hydroxypropanoic Acid

Executive Summary

3-(3-Chlorophenyl)-2-hydroxypropanoic acid (also known as 3-chlorophenyllactic acid) is a critical metabolite and chiral building block often monitored during the synthesis of halogenated pharmaceuticals or as a biomarker for phenylalanine metabolism disorders.

Its UV-Vis absorption profile is dominated by the 3-chlorobenzene chromophore. Unlike conjugated systems (e.g., cinnamic acids), the saturated alkyl chain isolates the carboxylic acid and hydroxyl groups from the phenyl ring. Consequently, its spectrum mirrors that of chlorobenzene/chlorotoluene, featuring a high-sensitivity band at ~210–220 nm and a characteristic, low-intensity "fine structure" band at ~258–268 nm.

This guide characterizes the spectral behavior of this compound, compares it with non-chlorinated and amino-analogs, and provides validated protocols for its detection in HPLC

workflows.

Theoretical Chromophore Analysis

To understand the UV profile without relying on a rigid template, we must deconstruct the molecule into its optically active components.

- **Primary Chromophore (The Engine):** The 3-chlorophenyl ring. The chlorine atom acts as an auxochrome. Through the inductive effect (-I) and mesomeric effect (+M), it lowers the energy gap for transitions compared to a naked benzene ring.
- **Structural Isolation (The Insulator):** The methylene group (-CH₂-) at the meta-position breaks conjugation between the aromatic ring and the hydroxy-carboxylic acid tail.
- **Result:** The UV spectrum is not a single broad peak but a dual-band profile typical of alkyl-substituted chlorobenzenes.

Spectral Band Predictions

Band Type	Wavelength Region ()	Intensity ()	Transition Origin	Analytical Utility
E-Band (Primary)	210 – 220 nm	High (M cm)	(Allowed)	Quantification: Trace analysis (ppm/ppb levels).
B-Band (Secondary)	258 – 268 nm	Low (M cm)	(Forbidden)	Identification: The "fine structure" (fingers) confirms the meta-chloro substitution pattern.

Comparative Analysis: Target vs. Alternatives

In analytical method development, distinguishing the target from structurally similar impurities or metabolites is vital. The table below contrasts **3-(3-Chlorophenyl)-2-hydroxypropanoic acid** with its most common analytical "alternatives."

Table 1: Comparative Spectral Characteristics

Feature	Target: 3-(3-Chlorophenyl)-2-hydroxypropanoic acid	Alt 1: 3-Phenyllactic acid (Unsubstituted)	Alt 2: 3-(3-Chlorophenyl)alanine (Amino Analog)
(B-Band)	~264 nm	~257 nm	~264 nm
Bathochromic Shift	+7 nm (due to Cl auxochrome)	Reference (0 nm)	+7 nm (Identical chromophore)
Fine Structure	Distinct "fingers" in non-polar solvents. [1]	Less defined than Cl-analogs.	Distinct "fingers".
HPLC Detection	220 nm (Quant) / 264 nm (ID)	210–215 nm	220 nm / 264 nm
Differentiation	N/A	Spectral Shift: The Cl-atom shifts absorbance red.	Retention Time: Must rely on chromatography; UV spectra are nearly identical.

“

Critical Insight: You cannot distinguish the hydroxy acid (target) from the amino acid (Alt 2) by UV alone because the chiral center substituents (-OH vs -NH

) are electronically isolated from the ring. You must rely on retention time or MS for this differentiation.

Experimental Protocols (Self-Validating)

Protocol A: Determination of and Extinction Coefficient

Objective: To establish the precise absorption maximum and molar absorptivity (

) for your specific solvent system.

Reagents:

- Target Compound (>98% purity).
- Solvent: Methanol (HPLC Grade) for fine structure visibility; Phosphate Buffer (pH 3.0) for HPLC simulation.

Workflow:

- Stock Preparation: Dissolve 10.0 mg of target in 100 mL Methanol (Conc = 100 µg/mL).
- Dilution Series: Prepare dilutions of 10, 20, 50, and 80 µg/mL.
- Baseline Correction: Run a blank scan (pure Methanol) from 200–400 nm.
- Scan: Scan samples.
 - Expectation: At 10 µg/mL, the 210 nm peak may saturate. At 80 µg/mL, the 264 nm peak will become distinct.
- Validation Check: Plot Absorbance vs. Concentration at 264 nm. The
must be
. If not, re-prepare stock.

Protocol B: HPLC-UV Detection Strategy

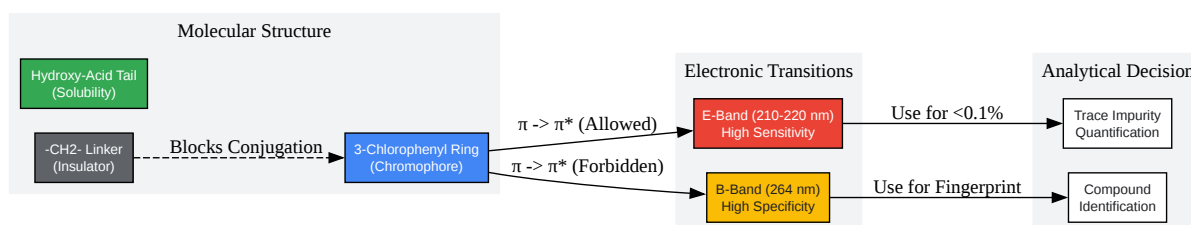
Objective: Optimize signal-to-noise ratio for drug substance analysis.

- Column: C18 (e.g., Agilent Zorbax or Waters BEH), 3.5 µm.
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile.
 - Note: Avoid Acetate buffers if detecting at <220 nm as they absorb UV, causing high background noise.
- Wavelength Selection:

- Channel A (215 nm): Use for quantifying impurities
- .
- Channel B (264 nm): Use for purity assay and peak identity confirmation.

Visualizing the Mechanism

The following diagram illustrates the structural contributions to the UV spectrum and the logical flow for method development.



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Figure 1: Structural contributions to UV absorption and consequent analytical selection strategies.

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